

In-depth Technical Guide on the Geological Formation Process of Afghan Lazurite

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Compound of Interest

Compound Name: Lazurite

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Disclaimer: Due to a lack of accessible, in-depth technical data and specific experimental protocols from the Sar-e-Sang deposit in Afghanistan, this document synthesizes the generally accepted geological models for **lazurite** formation. The experimental methodologies presented are based on standard petrological and geochemical techniques commonly employed in the study of metamorphic minerals. Quantitative data is illustrative and compiled from various studies on similar deposits, and may not be fully representative of the Sar-e-Sang location.

Executive Summary

Lazurite, the principal mineral component of the gemstone lapis lazuli, is a complex tectosilicate of the sodalite group. Its formation is intrinsically linked to contact metamorphism and metasomatism of carbonate rocks, typically marbles. The world-renowned, vibrant blue **lazurite** from the Sar-e-Sang district in the Badakhshan province of Afghanistan serves as a classic example of this geological process. This guide provides a detailed overview of the geological formation of Afghan **lazurite**, outlining the precursor materials, the metamorphic and metasomatic processes, and the key geochemical reactions involved. It also details the standard experimental protocols used to analyze such geological specimens and presents a logical workflow for their characterization.

Geological Setting and Protolith

The Sar-e-Sang **lazurite** deposits are hosted within the Hindu Kush mountain range, a tectonically active region. The protolith, or original rock, for the formation of **lazurite**-bearing marble is a sequence of impure limestones or dolostones that were rich in evaporitic minerals.

These precursor rocks were deposited in a shallow marine environment. The key components of this protolith are:

- Carbonates: Primarily calcite (CaCO_3) and dolomite ($\text{CaMg}(\text{CO}_3)_2$), which form the matrix of the resulting marble.
- Evaporites: Minerals such as anhydrite (CaSO_4) and halite (NaCl), which are crucial sources of sulfur and chlorine.
- Silicates: Detrital quartz (SiO_2) and clay minerals, providing the necessary silicon and aluminum.
- Pyrite: Disseminated pyrite (FeS_2) is also a common source of sulfur.

Metamorphic and Metasomatic Processes

The transformation of the protolith into **lazurite**-bearing marble is a multi-stage process driven by regional and contact metamorphism associated with the intrusion of igneous bodies, such as granitic or syenitic magmas.

3.1. Regional Metamorphism: The initial stage involves the burial and heating of the carbonate-evaporite sequence during mountain-building events (orogeny). This leads to the recrystallization of calcite and dolomite into a marble.

3.2. Contact Metamorphism and Metasomatism: The critical stage for **lazurite** formation is the intrusion of magma. The heat from the intrusion creates a metamorphic aureole, and hot, reactive fluids (hydrothermal fluids) are released from the cooling magma and the surrounding country rocks. This process is known as metasomatism, where the chemical composition of the host rock is altered by the influx of these fluids.

The formation of **lazurite** is a classic example of skarn formation, occurring at the contact zone between the silicate-rich intrusion and the carbonate host rock.

Geochemical Reactions and Lazurite Formation

The formation of **lazurite** can be summarized by a series of complex geochemical reactions. The general formula for **lazurite** is $(\text{Na,Ca})_8[(\text{S},\text{SO}_4,\text{Cl})_2(\text{AlSiO}_4)_6]$. Its formation requires the

presence of sodium, calcium, aluminum, silicon, sulfur, and chlorine at elevated temperatures and pressures.

A simplified reaction pathway can be described as follows:

- **Breakdown of Precursor Minerals:** The high temperatures cause the breakdown of the original minerals in the protolith. For example, dolomite decomposes, and pyrite becomes reactive.
- **Introduction of Metasomatic Fluids:** The hydrothermal fluids, rich in sodium and chlorine (likely derived from the evaporites or the magma), infiltrate the marble.
- **Formation of Feldspathoids:** The fluids react with the aluminum and silicon from the clay minerals to form feldspathoid minerals like nepheline (NaAlSiO_4).
- **Sulfur Incorporation and **Lazurite** Crystallization:** In the presence of sulfur (from anhydrite or pyrite) and chlorine, nepheline is transformed into **lazurite**. The characteristic blue color of **lazurite** is attributed to the presence of polysulfide radicals (S_3^-) within the crystal lattice.

Quantitative Data on Lazurite Formation Conditions

The precise pressure-temperature (P-T) conditions for the Sar-e-Sang deposit are not extensively published. However, studies of similar **lazurite** deposits and the associated mineral assemblages suggest the following formation conditions:

Parameter	Value	Source of Evidence
Temperature	600 - 700 °C	Stability of associated minerals like diopside and forsterite
Pressure	2 - 4 kbar	Estimated depth of magma intrusion and regional metamorphism
Fluid Composition	High in Na, Cl, S, and CO ₂	Mineral chemistry of lazurite and associated skarn minerals
Oxygen Fugacity (f_{O_2})	Relatively low (reducing conditions)	Presence of pyrite and sulfide radicals in lazurite
Sulfur Fugacity (f_{S_2})	High	Essential for the formation of the sulfide-bearing lazurite

Experimental Protocols

The characterization of **lazurite** and its host rock involves a suite of analytical techniques to determine its chemical composition, crystal structure, and the physical conditions of its formation.

6.1. Petrographic Analysis

- **Methodology:** Thin sections of the rock are prepared and examined under a petrographic microscope in both plane-polarized and cross-polarized light.
- **Objective:** To identify the mineral assemblage, their textural relationships, and the sequence of mineral formation.

6.2. Electron Probe Microanalysis (EPMA)

- **Methodology:** A focused beam of electrons is used to bombard a specific point on a polished thin section. The characteristic X-rays emitted from the sample are measured by wavelength-dispersive spectrometers.

- Objective: To obtain precise quantitative chemical compositions of **lazurite** and associated minerals (e.g., calcite, diopside, pyrite). This is crucial for understanding the chemical exchanges during metasomatism.

6.3. X-ray Diffraction (XRD)

- Methodology: A powdered sample is irradiated with X-rays at various angles. The diffraction pattern is unique to the crystal structure of the mineral.
- Objective: To confirm the identity of **lazurite** and other minerals in the rock.

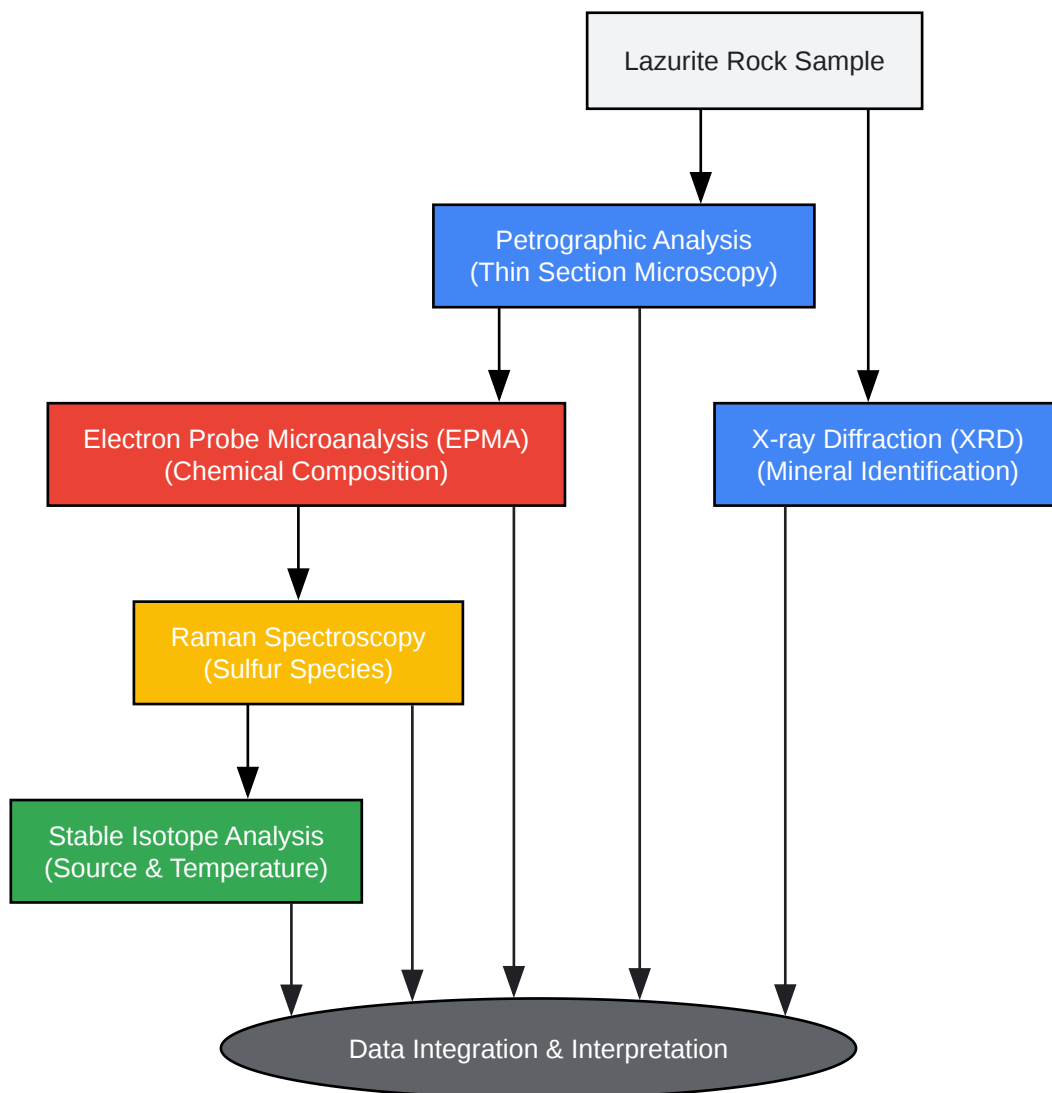
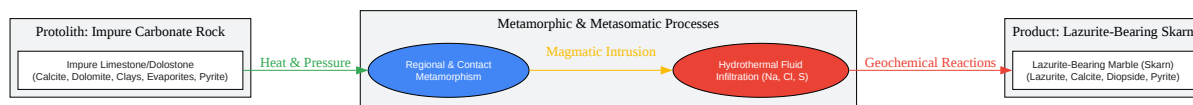
6.4. Raman Spectroscopy

- Methodology: A monochromatic laser is focused on the sample, and the inelastically scattered light is analyzed. The resulting spectrum provides information about the vibrational modes of the molecules.
- Objective: To identify the sulfur species (e.g., S_3^{2-} , SO_4^{2-}) within the **lazurite** crystal lattice, which are responsible for its color.

6.5. Stable Isotope Geochemistry

- Methodology: The isotopic ratios of elements like sulfur ($^{34}S/^{32}S$) and oxygen ($^{18}O/^{16}O$) are measured using a mass spectrometer.
- Objective: To trace the source of the sulfur (e.g., marine evaporites vs. magmatic fluids) and to estimate the temperature of formation.

Visualizations



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